

Potential applications of 1,3,5-Tris(4-ethynylphenyl)benzene in materials science

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Compound of Interest

Compound Name: 1,3,5-Tris(4-ethynylphenyl)benzene

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An In-Depth Technical Guide to **1,3,5-Tris(4-ethynylphenyl)benzene**: A Versatile Building Block for Advanced Materials

Authored by: A Senior Application Scientist

Foreword: The Architectural Elegance of a Key Molecular Triptych

In the dynamic landscape of materials science, the quest for molecular precursors that offer a blend of rigidity, reactivity, and precise spatial orientation is perpetual. It is in this context that **1,3,5-Tris(4-ethynylphenyl)benzene**, hereafter referred to as TEPB, has emerged as a molecule of significant interest. Its C₃-symmetric, trigonal planar structure, coupled with the reactivity of its terminal ethynyl groups, provides an elegant and powerful platform for the bottom-up construction of highly ordered, porous, and functional materials. This guide aims to provide researchers, materials scientists, and professionals in related fields with a comprehensive understanding of the fundamental properties of TEPB and its burgeoning applications, underpinned by field-proven insights and methodologies. We will delve into the causality behind its utility in various applications, from the rational design of porous frameworks to the fabrication of sensitive electrochemical sensors, thereby offering a holistic view of this versatile molecular building block.

Molecular Profile and Physicochemical Properties of TEPB

At the heart of TEPB's utility lies its unique molecular architecture. The central benzene ring acts as a rigid core, from which three 4-ethynylphenyl arms extend outwards in a 1,3,5-substitution pattern, enforcing a trigonal geometry. This planarity and symmetry are crucial for the formation of ordered, crystalline materials like Covalent Organic Frameworks (COFs).^[1] The terminal alkyne functionalities are the reactive sites, readily participating in a variety of coupling reactions, most notably Sonogashira-Hagihara cross-coupling and oxidative coupling, to form extended polymeric networks.^{[1][2][3]}

Below is a visual representation of the molecular structure of **1,3,5-Tris(4-ethynylphenyl)benzene**.

Caption: Molecular structure of **1,3,5-Tris(4-ethynylphenyl)benzene** (TEPB).

Table 1: Key Physicochemical Properties of TEPB

| Property | Value | Source |
|-------------------|------------------------------------|----------------------|
| CAS Number | 71866-86-9 | ^{[1][4][5]} |
| Molecular Formula | C ₃₀ H ₁₈ | ^{[4][6]} |
| Molecular Weight | 378.46 g/mol | ^{[4][6]} |
| Appearance | White to off-white powder/crystals | ^[7] |
| Purity | Typically >97% | ^[8] |

Core Applications in Materials Science

The versatility of TEPB as a building block has led to its application in several cutting-edge areas of materials science. Its ability to form robust, porous, and functional materials makes it a valuable precursor for a range of applications.

Covalent Organic Frameworks (COFs) and Porous Conjugated Polymers (PCPs)

The trigonal geometry of TEPB makes it an ideal candidate for the synthesis of two-dimensional and three-dimensional COFs and PCPs.^{[1][9]} These materials are characterized by their high surface areas, tunable porosity, and crystalline structures, which are advantageous for applications in gas storage and separation, and catalysis.^[9]

2.1.1. Gas Storage and Separation

The inherent porosity of TEPB-based frameworks allows for the selective adsorption and storage of gases. For instance, a microporous conjugated semiconducting polymer, PCP-SO-TPB, prepared from TEPB and 2,7-dibromodibenzo[b,d]thiophene 5,5-dioxide via a Sonogashira–Hagihara cross-coupling reaction, exhibited a high Brunauer-Emmett-Teller (BET) surface area and high selectivity for CO₂ over N₂.^[1] This selectivity is crucial for applications such as carbon capture from flue gas.

2.1.2. Catalysis

The extended π -conjugation in TEPB-derived polymers makes them suitable for photocatalytic applications. For example, 1,3-diyne-linked conjugated microporous polymer nanosheets (CMPNs), synthesized through the oxidative coupling of TEPB, have demonstrated highly efficient photocatalytic activity for hydrogen production from water under visible light.^[1] Furthermore, TEPB-based porous conjugated polymers have been utilized for the photoreduction of low-concentration CO₂ in the gas phase.^[1]

Electrochemical Sensing

Beyond its role in porous frameworks, TEPB is a valuable monomer for the synthesis of conjugated polymers with unique electronic properties that can be harnessed for sensing applications.^[9] A notable example is the development of an electrochemical sensor for hydrogen peroxide (H₂O₂).^{[2][3][9]}

A 1,3-diyne-linked conjugated polymer, poly(1,3,5-tris(4-ethynylphenyl)-benzene) (PTEPB), synthesized from TEPB via an oxidative coupling reaction, has shown compelling results in the electrochemical detection of H₂O₂.^{[2][3]} Quantum chemistry calculations have revealed that the 1,3-diyne linkages in the polymer are the specific active sites for the electrochemical reaction.

[3] This approach has been successfully applied to monitor H_2O_2 released from living cells, highlighting its potential in developing sensitive diagnostic tools.[3][10]

Other Potential Applications

The unique properties of TEPB-based materials open doors to a range of other advanced applications. These include:

- **Battery Cathodes:** The redox activity and porous nature of TEPB-derived frameworks suggest their potential use as electrode materials in batteries.[1]
- **Carbon-Rich Materials:** The high carbon content and acetylenic linkages in TEPB make it a suitable precursor for the synthesis of novel carbon-rich materials and nanostructures.[11]
- **Water Splitting:** TEPB-based conjugated microporous polymer nanosheets have been shown to be effective for overall water splitting under visible light, producing stoichiometric amounts of hydrogen and oxygen.[10]

Experimental Protocol: Synthesis of a TEPB-Based Conjugated Polymer for Hydrogen Peroxide Sensing

This section provides a detailed, step-by-step methodology for the synthesis of poly(1,3,5-tris(4-ethynylphenyl)-benzene) (PTEPB) via oxidative coupling, a protocol adapted from established literature for the creation of an electrochemical sensor for hydrogen peroxide.[2][3][10]

Materials and Reagents

- **1,3,5-Tris(4-ethynylphenyl)benzene (TEPB)**
- Pyridine (anhydrous)
- N,N-Dimethylformamide (DMF, anhydrous)
- Copper(I) chloride (CuCl)
- Oxygen (O_2)

- Glassy carbon electrode (GCE)
- Hydrogen peroxide (H_2O_2) solution
- Phosphate-buffered saline (PBS)

Synthesis of PTEPB

- Dissolve TEPB in a mixture of anhydrous pyridine and DMF.
- Add CuCl to the solution and stir under an oxygen atmosphere at room temperature for 24 hours. The oxygen serves as the oxidant for the coupling reaction.
- After the reaction is complete, pour the mixture into a solution of hydrochloric acid to precipitate the polymer.
- Filter the precipitate and wash it sequentially with water, methanol, and acetone to remove unreacted monomers and catalyst residues.
- Dry the resulting PTEPB polymer under vacuum.

Fabrication of the PTEPB-Modified Electrode

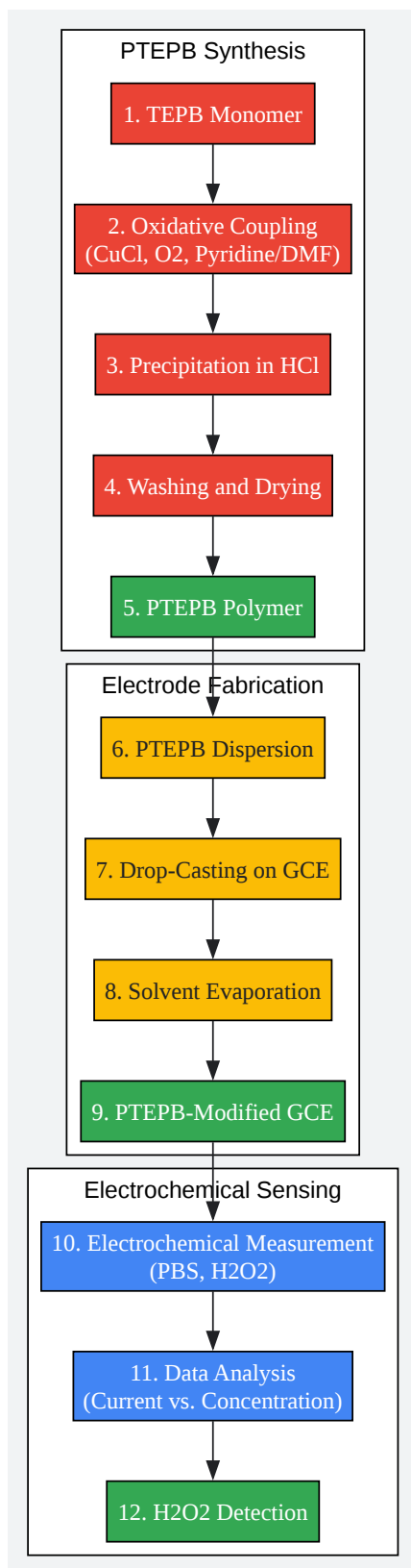
- Disperse the synthesized PTEPB powder in a suitable solvent (e.g., DMF) to form a stable suspension.
- Drop-cast a small volume of the PTEPB suspension onto the surface of a polished glassy carbon electrode.
- Allow the solvent to evaporate, leaving a thin film of PTEPB on the electrode surface.

Electrochemical Detection of Hydrogen Peroxide

- Place the PTEPB-modified GCE into an electrochemical cell containing a phosphate-buffered saline (PBS) solution.
- Use a standard three-electrode setup with the PTEPB-modified GCE as the working electrode, a platinum wire as the counter electrode, and a saturated calomel electrode (SCE) as the reference electrode.

- Perform cyclic voltammetry (CV) or amperometry to measure the electrochemical response of the electrode to the addition of varying concentrations of hydrogen peroxide. The reduction current will correlate with the concentration of H_2O_2 in the solution.

The following diagram illustrates the workflow for the synthesis of the PTEPB polymer and its application in an electrochemical sensor.



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Caption: Workflow for PTEPB synthesis and its use in H₂O₂ sensing.

Conclusion and Future Outlook

1,3,5-Tris(4-ethynylphenyl)benzene has firmly established itself as a cornerstone building block in the design and synthesis of advanced functional materials. Its rigid, C₃-symmetric structure and reactive terminal alkyne groups provide a predictable and versatile platform for creating materials with tailored properties. The applications of TEPB-based materials, particularly in gas storage and separation, catalysis, and electrochemical sensing, are a testament to its potential. As research in this area continues to evolve, we can anticipate the development of even more sophisticated materials derived from TEPB, with enhanced performance and novel functionalities. The exploration of TEPB in areas such as organic electronics, energy storage, and biomedical applications remains a fertile ground for future innovation, promising to further solidify its importance in the field of materials science.

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